

Technical Guide: Safety and Handling of 5-Bromo-2-methylbenzene-1-sulfonic acid

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Compound of Interest

Compound Name: 5-Bromo-2-methylbenzene-1-sulfonic acid

Cat. No.: B1283415

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information and general handling guidelines for **5-Bromo-2-methylbenzene-1-sulfonic acid**. Crucially, comprehensive toxicological data for this specific compound is not readily available in public literature. Therefore, it must be handled with the utmost caution, assuming it to be hazardous. All laboratory work should be conducted by trained personnel and in accordance with a thorough, site-specific risk assessment.

Chemical and Physical Properties

Limited experimental data is available for **5-Bromo-2-methylbenzene-1-sulfonic acid**. The following tables summarize computed and available physical properties.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	5-Bromo-2-methylbenzene-1-sulfonic acid
CAS Number	56919-17-6[1][2][3]
Molecular Formula	C7H7BrO3S[1][2][4]
Molecular Weight	251.10 g/mol [2][4]
Canonical SMILES	CC1=C(C=C(C=C1)Br)S(=O)(=O)O[2]

Table 2: Computed Physical Properties

Property	Value	Source
Density	1.735 g/cm ³	[1][2]
Refractive Index	1.599	[1][2]
Topological Polar Surface Area	62.8 Å ²	[1][2][4]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	3	[2]
XLogP3-AA	1.7	[2]

Hazard Identification and Assessment

Note: No specific GHS classification or quantitative toxicological data (e.g., LD50) for **5-Bromo-2-methylbenzene-1-sulfonic acid** has been found in the reviewed literature. The following assessment is based on the properties of structurally similar compounds, namely aromatic sulfonic acids.

- Corrosivity: Aromatic sulfonic acids are generally strong acids and should be considered corrosive.[5][6] They are expected to cause severe skin burns and eye damage upon contact.[5][7] Corrosive solids can react with moisture on the skin or in the respiratory tract, leading to chemical burns.[8]

- Irritation: Inhalation of dust or vapors may cause severe irritation or burns to the respiratory tract.[\[5\]](#)[\[9\]](#)
- Ingestion: Ingestion is likely to be harmful and may cause burns to the gastrointestinal system.[\[7\]](#)

Due to the lack of specific data, this compound should be treated as a substance with unknown toxicity, and all handling procedures must reflect a high degree of caution.

Safe Handling and Personal Protective Equipment (PPE)

A stringent adherence to safety protocols is mandatory when handling **5-Bromo-2-methylbenzene-1-sulfonic acid**.

Engineering Controls

- All manipulations of this compound, including weighing and preparing solutions, should be performed within a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[8\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical splash goggles in conjunction with a face shield are required.[\[8\]](#) Standard safety glasses are not sufficient.
- Skin Protection: A flame-resistant lab coat and chemically resistant gloves are mandatory. Given the nature of sulfonic acids, butyl rubber or similar resistant gloves should be considered. Always inspect gloves for integrity before use.[\[8\]](#)
- Respiratory Protection: If there is a risk of generating significant amounts of dust, and engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for acid gases/vapors should be used.[\[11\]](#)

Storage and Stability

- **Storage:** Store in a cool, dry, well-ventilated area designated for corrosive materials.[\[12\]](#)
Keep containers tightly closed. Store below eye level.[\[8\]](#)
- **Segregation:** Store separately from bases, oxidizing agents, and any incompatible materials.
[\[9\]](#)
- **Stability:** The compound is expected to be stable under normal storage conditions. Avoid exposure to moisture.

Accidental Release and Emergency Procedures

Spill Response

The response should be dictated by the size and location of the spill.

- **Minor Spill (in a fume hood):**
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, neutralize the spill by gently covering it with a suitable absorbent/neutralizing agent for acids, such as sodium bicarbonate or calcium carbonate.
[\[13\]](#)[\[14\]](#) Do not use combustible materials like paper towels for initial absorption.
 - Work from the outside of the spill inward to prevent spreading.
 - Carefully scoop the neutralized mixture into a clearly labeled, sealed container for hazardous waste disposal.
 - Decontaminate the area with a soap and water solution.[\[13\]](#)
- **Major Spill (outside a fume hood):**
 - Evacuate the immediate area and alert others.[\[13\]](#)
 - Close the doors to the laboratory to confine the hazard.[\[13\]](#)
 - Contact your institution's emergency response team immediately.[\[15\]](#)[\[16\]](#)
 - Provide them with the identity of the chemical and the approximate amount spilled.[\[13\]](#)

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.[\[8\]](#)
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Use a safety shower if the contact area is large.[\[8\]](#) Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting.[\[12\]](#) If the person is conscious, rinse their mouth with water and have them drink water or milk.[\[12\]](#) Seek immediate medical attention.

Disposal Considerations

All waste containing **5-Bromo-2-methylbenzene-1-sulfonic acid** must be treated as hazardous waste. Dispose of the material and its container in accordance with local, regional, and national regulations. Do not dispose of it down the drain.

Experimental Protocols and Workflows

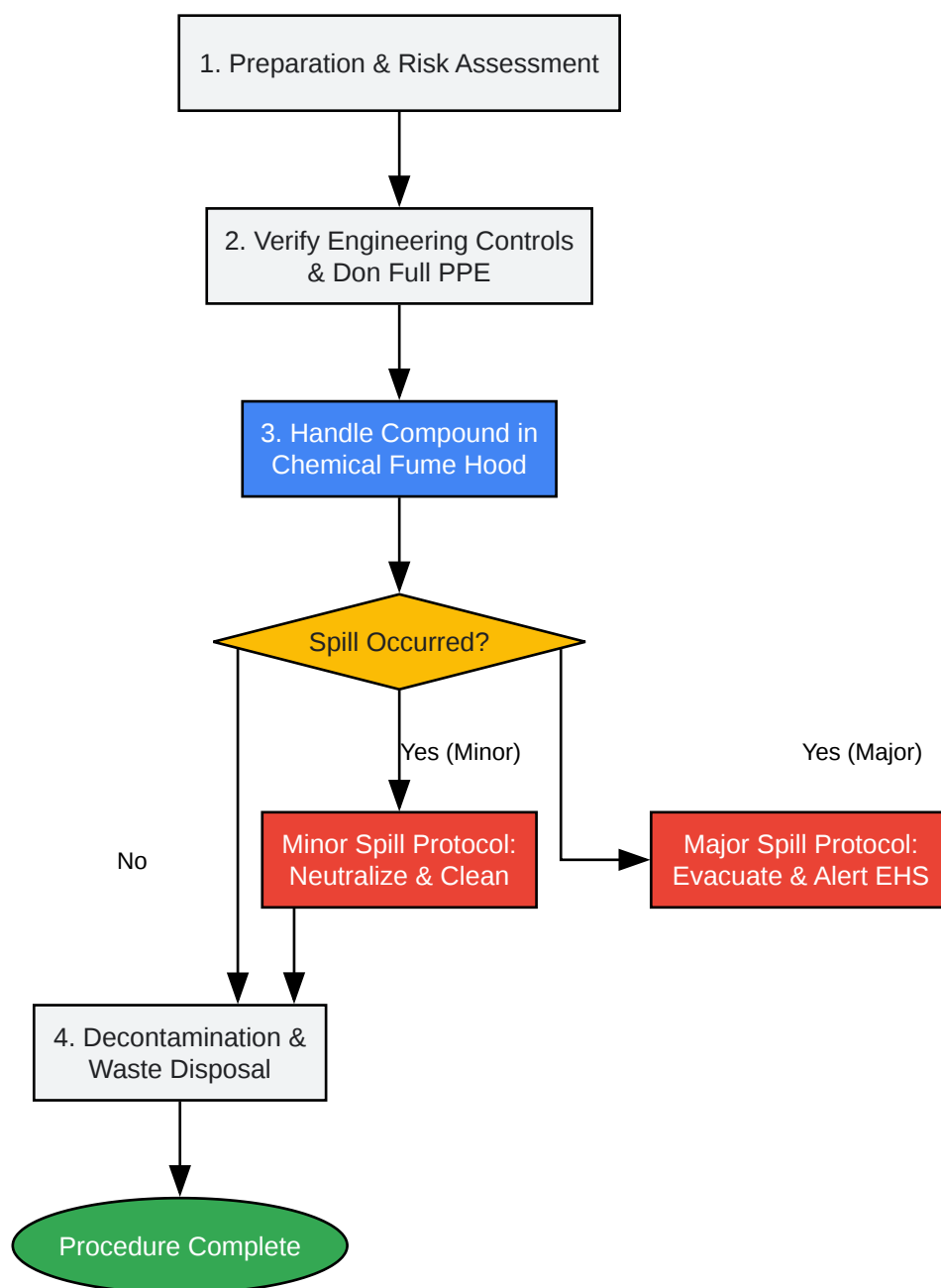
General Experimental Protocol for Handling a Corrosive Solid with Unknown Toxicity

- Pre-Experiment Preparation:
 - Conduct a thorough literature search for any available safety data.
 - Perform a detailed risk assessment for the planned experiment.
 - Ensure all necessary PPE is available and in good condition.
 - Verify that the chemical fume hood is functioning correctly.
 - Locate the nearest safety shower, eyewash station, and spill kit.

- Prepare and label the designated hazardous waste container.
- Execution (inside a chemical fume hood):
 - Don all required PPE (face shield, goggles, lab coat, appropriate gloves).
 - Place absorbent, plastic-backed pads on the work surface to contain any minor spills.
 - Carefully weigh the required amount of the solid. Avoid creating dust.
 - When dissolving, always add the acid solid slowly to the solvent with stirring. Never add the solvent to the solid, especially water, as this can cause a violent exothermic reaction.
[8][9]
- Post-Experiment Cleanup:
 - Decontaminate all glassware and equipment that came into contact with the chemical.
 - Wipe down the work surface in the fume hood.
 - Place all contaminated disposable materials (e.g., weighing paper, gloves, absorbent pads) into the designated hazardous waste container.
 - Seal and properly label the hazardous waste container.
 - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical steps and decision points for safely handling a chemical with unknown specific hazards like **5-Bromo-2-methylbenzene-1-sulfonic acid**.



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Caption: Safe handling workflow for chemicals with unknown hazards.

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